

# Spectroscopic Profile of 4-Aminonicotinic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 4-Aminonicotinic acid

CAS No.: 7418-65-7

Cat. No.: B162810

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **4-Aminonicotinic acid** (IUPAC name: 4-aminopyridine-3-carboxylic acid), a key intermediate in pharmaceutical and chemical research. This document details the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with detailed experimental protocols for acquiring such spectra.

## Chemical Structure and Properties

- Chemical Formula:  $C_6H_6N_2O_2$
- Molecular Weight: 138.12 g/mol [1]
- CAS Number: 7418-65-7[1]
- Appearance: White to light yellow or faint brown powder/crystals[1]
- Melting Point: 307-312 °C[1]

## Spectroscopic Data

The following sections present the expected spectroscopic data for **4-Aminonicotinic acid**, summarized in clear, tabular formats for ease of reference and comparison.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. For **4-Aminonicotinic acid**, both  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential for confirming the arrangement of protons and carbon atoms.

#### $^1\text{H}$ NMR (Proton NMR) Data (Predicted)

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
~8.5	Doublet	1H	H-2
~8.2	Doublet	1H	H-6
~6.8	Doublet	1H	H-5
~6.5	Broad Singlet	2H	-NH <sub>2</sub>
~11-13	Broad Singlet	1H	-COOH

Note: Predicted values are based on the analysis of similar pyridine-based compounds. Actual chemical shifts can vary depending on the solvent and concentration.

#### $^{13}\text{C}$ NMR (Carbon-13) NMR Data

The following predicted data was obtained for a sample in D<sub>2</sub>O at 900 MHz.

Chemical Shift ( $\delta$ ) ppm	Assignment
169.51	C=O (Carboxylic Acid)
155.15	C-4
152.09	C-2
140.04	C-6
132.04	C-3
108.77	C-5

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

### FT-IR Peak Table

Wavenumber ( $\text{cm}^{-1}$ )	Intensity	Assignment
3500-3300	Strong, Broad	N-H stretching (Amino group)
3300-2500	Strong, Very Broad	O-H stretching (Carboxylic acid)
~1700-1680	Strong	C=O stretching (Carboxylic acid)
~1640-1600	Medium	N-H bending (Amino group)
~1600, ~1470	Medium-Strong	C=C and C=N stretching (Pyridine ring)
~1300-1200	Medium	C-N stretching (Aromatic amine)
~900-675	Medium-Strong	C-H bending (Aromatic ring)

## Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which helps in determining the molecular weight and elucidating the structure.

#### GC-MS Fragmentation Data

m/z Ratio	Relative Intensity	Assignment
138	Moderate	[M] <sup>+</sup> (Molecular Ion)
121	Moderate	[M-OH] <sup>+</sup>
93	High	[M-COOH] <sup>+</sup>
66	Moderate	[C <sub>4</sub> H <sub>4</sub> N] <sup>+</sup>

## Experimental Protocols

This section outlines the detailed methodologies for acquiring the spectroscopic data presented above.

### NMR Spectroscopy Protocol

#### Sample Preparation:

- Weigh approximately 5-10 mg of **4-Aminonicotinic acid**.
- Dissolve the sample in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>, D<sub>2</sub>O) in a clean, dry NMR tube to a final volume of approximately 0.6-0.7 mL.
- Add a small amount of a reference standard, such as tetramethylsilane (TMS), if not already present in the solvent.
- Cap the NMR tube and gently invert several times to ensure a homogenous solution.

#### <sup>1</sup>H and <sup>13</sup>C NMR Acquisition:

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better resolution.

- $^1\text{H}$  NMR Parameters:
  - Pulse Program: Standard single-pulse sequence.
  - Spectral Width: Typically 0-15 ppm.
  - Number of Scans: 16-64 scans, depending on the sample concentration.
  - Relaxation Delay: 1-2 seconds.
- $^{13}\text{C}$  NMR Parameters:
  - Pulse Program: Proton-decoupled single-pulse sequence.
  - Spectral Width: Typically 0-200 ppm.
  - Number of Scans: 1024 or more scans are often required due to the low natural abundance of  $^{13}\text{C}$ .
  - Relaxation Delay: 2-5 seconds.

## IR Spectroscopy Protocol

### Sample Preparation (KBr Pellet Method):

- Grind a small amount (1-2 mg) of **4-Aminonicotinic acid** with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Transfer a portion of the mixture to a pellet press.
- Apply pressure (typically several tons) to form a thin, transparent or translucent pellet.

### FT-IR Acquisition:

- Spectrometer: A Fourier Transform Infrared (FTIR) spectrometer.
- Parameters:

- Spectral Range: 4000-400  $\text{cm}^{-1}$ .
- Resolution: 4  $\text{cm}^{-1}$ .
- Number of Scans: 16-32 scans.
- Background: A background spectrum of the empty sample compartment or a pure KBr pellet should be collected and subtracted from the sample spectrum.

## Mass Spectrometry Protocol

### Sample Preparation (for GC-MS):

- Prepare a dilute solution of **4-Aminonicotinic acid** in a volatile organic solvent (e.g., methanol, dichloromethane). The concentration should be in the range of 10-100  $\mu\text{g}/\text{mL}$ .
- For compounds with low volatility, derivatization (e.g., silylation) may be necessary to increase volatility and thermal stability.

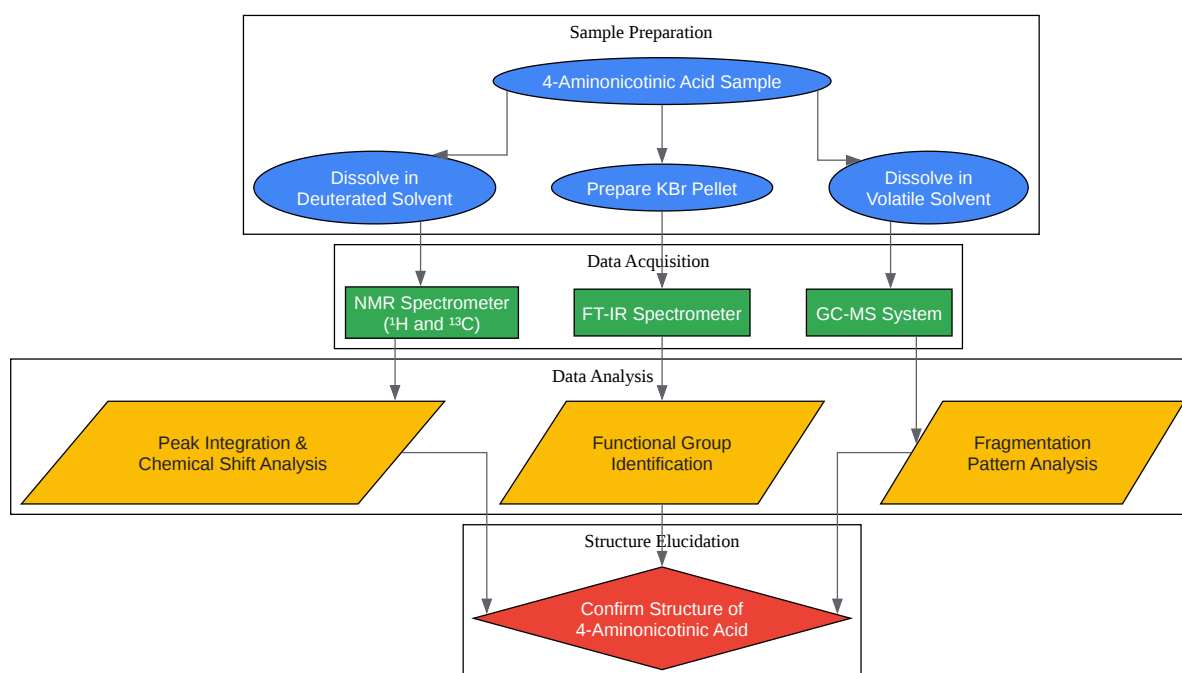
### GC-MS Acquisition:

- Gas Chromatograph (GC) Conditions:
  - Injection Volume: 1  $\mu\text{L}$ .
  - Injector Temperature: 250-280  $^{\circ}\text{C}$ .
  - Carrier Gas: Helium at a constant flow rate.
  - Oven Temperature Program: Start at a lower temperature (e.g., 50-100  $^{\circ}\text{C}$ ), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250-300  $^{\circ}\text{C}$ ) to ensure elution of the compound.
- Mass Spectrometer (MS) Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from  $m/z$  35 to 500.

- Ion Source Temperature: 200-230 °C.

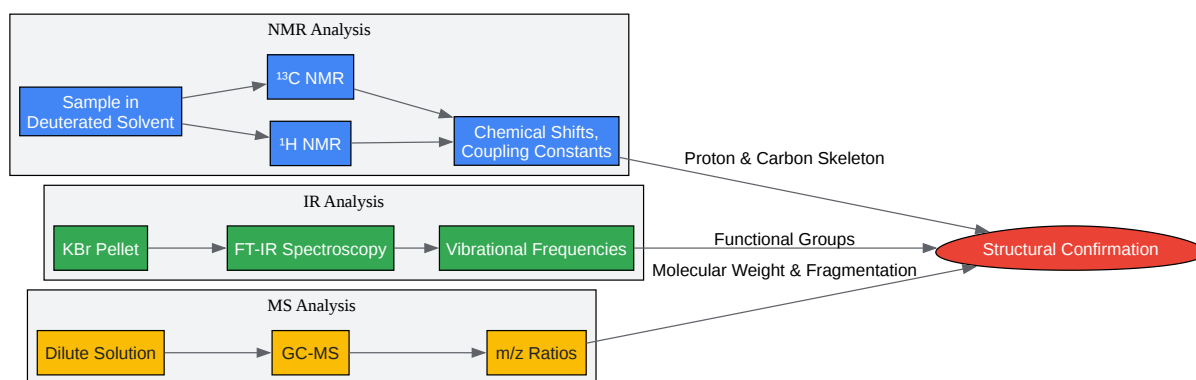
## Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for the spectroscopic analysis of **4-Aminonicotinic acid**.



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Caption: Workflow for the spectroscopic analysis of **4-Aminonicotinic acid**.



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Caption: Logical relationships in the spectroscopic identification of **4-Aminonicotinic acid**.

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## References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]

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